

2-[2-(2-Methoxyethoxy)ethoxy]phenylamine synthesis protocols

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Compound of Interest

Compound Name:	2-[2-(2-Methoxyethoxy)ethoxy]phenylamine
CAS No.:	126415-03-0
Cat. No.:	B1317545

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Executive Summary

This Application Note details the high-purity synthesis of **2-[2-(2-Methoxyethoxy)ethoxy]phenylamine** (CAS: 102803-31-6 / 126415-03-0), a critical PEGylated aniline linker used in the development of heterobifunctional crosslinkers, PROTAC® linkers, and supramolecular ligands.

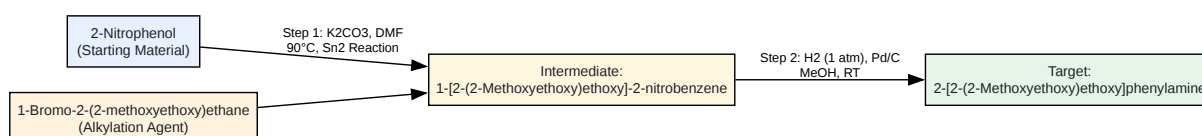
The protocol prioritizes the Nitro-Reduction Route, ensuring regioselective control and scalability. Unlike direct alkylation of aminophenols, which suffers from competing N-alkylation, this route utilizes the nitro group as a "masked" amine, guaranteeing exclusive O-alkylation. The resulting aniline is a versatile nucleophile for further conjugation.

Retrosynthetic Analysis & Strategy

The synthesis is disconnected into two strategic phases:

- O-Alkylation: Introduction of the diethylene glycol monomethyl ether chain onto the aromatic ring.
- Chemoselective Reduction: Conversion of the nitro group to the primary amine without cleaving the ether linkages.

Pathway Visualization:



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Figure 1: Two-step synthetic pathway ensuring exclusive O-alkylation.

Experimental Protocols

Step 1: Synthesis of 1-[2-(2-Methoxyethoxy)ethoxy]-2-nitrobenzene

Rationale: We utilize Potassium Carbonate (K_2CO_3) in DMF. The carbonate base is sufficient to deprotonate the phenol ($pK_a \sim 7.2$) without promoting elimination of the alkyl halide. DMF provides the necessary polarity to solvate the phenoxide anion, enhancing the rate of the S_N2 displacement.

Materials:

- 2-Nitrophenol (1.0 eq)
- 1-Bromo-2-(2-methoxyethoxy)ethane (1.2 eq)
- Potassium Carbonate (anhydrous, 2.0 eq)
- Potassium Iodide (KI) (0.1 eq) – Catalyst to generate reactive alkyl iodide in situ.

- DMF (Dimethylformamide), anhydrous (5 mL per gram of substrate)

Protocol:

- Setup: Charge a dry round-bottom flask equipped with a magnetic stir bar and a reflux condenser.
- Solubilization: Add 2-Nitrophenol (e.g., 13.9 g, 100 mmol) and anhydrous DMF (70 mL). Stir until dissolved.
- Deprotonation: Add K_2CO_3 (27.6 g, 200 mmol) and KI (1.66 g, 10 mmol). The mixture will turn bright yellow/orange due to phenoxide formation. Stir at Room Temperature (RT) for 15 minutes.
- Alkylation: Add 1-Bromo-2-(2-methoxyethoxy)ethane (22.0 g, 120 mmol) dropwise via syringe or addition funnel.
- Reaction: Heat the mixture to 90°C under an inert atmosphere (N_2 or Ar). Monitor by TLC (30% EtOAc/Hexanes) or HPLC. Reaction time is typically 4–6 hours.
- Workup:
 - Cool to RT. Pour the mixture into ice-cold water (300 mL).
 - Extract with Ethyl Acetate (3 x 100 mL).
 - Wash the combined organic layers with water (2 x 100 mL) and brine (1 x 100 mL) to remove DMF.
 - Dry over anhydrous Na_2SO_4 , filter, and concentrate under reduced pressure.
- Purification: The crude yellow oil is usually sufficiently pure (>95%). If necessary, purify via flash chromatography (SiO_2 , Hexanes:EtOAc 80:20).

Expected Yield: 85–92% Appearance: Yellow oil.

Step 2: Reduction to 2-[2-(2-Methoxyethoxy)ethoxy]phenylamine

Rationale: Catalytic hydrogenation (Pd/C + H₂) is the "Gold Standard" for cleanliness. It avoids the iron oxide sludge associated with Fe/HCl reductions and the toxicity of Tin (Sn) salts.

Materials:

- Nitro Intermediate from Step 1 (1.0 eq)
- 10% Palladium on Carbon (Pd/C) (5–10 wt% loading relative to substrate)
- Methanol (MeOH) (10 mL per gram of substrate)
- Hydrogen Gas (H₂) (Balloon pressure or 1–2 bar)

Protocol:

- Setup: Dissolve the nitro intermediate (e.g., 24 g, ~100 mmol) in MeOH (240 mL) in a hydrogenation flask or thick-walled round-bottom flask.
- Catalyst Addition: Carefully add 10% Pd/C (2.4 g) under an inert blanket (Argon/Nitrogen).
Caution: Dry Pd/C is pyrophoric in the presence of methanol vapors.
- Hydrogenation:
 - Purge the vessel with Nitrogen (3 cycles).
 - Purge the vessel with Hydrogen (3 cycles).
 - Stir vigorously under H₂ atmosphere (balloon is sufficient) at RT for 12–18 hours.
- Monitoring: Monitor by TLC. The yellow nitro spot will disappear, and a polar, UV-active amine spot will appear (stains purple with Ninhydrin).
- Workup:

- Filter the mixture through a pad of Celite® to remove the catalyst. Wash the pad with MeOH.[1]
- Concentrate the filtrate under reduced pressure.[2]
- Purification:
 - The product is an oil that may darken on standing.
 - Distillation: High vacuum distillation (0.1–0.5 mmHg, ~130–140°C) provides the highest purity.
 - Alternative: Pass through a short plug of basic alumina if distillation is not feasible.

Expected Yield: 90–95% Appearance: Pale yellow to colorless oil.

Analytical Data & Characterization

Table 1: Expected NMR Parameters (CDCl₃)

Nucleus	Shift (δ ppm)	Multiplicity	Integration	Assignment
1H	6.70 – 6.85	Multiplet	4H	Aromatic Ring (Ar-H)
1H	4.15	Triplet	2H	Ar-O-CH ₂ -CH ₂
1H	3.85	Triplet	2H	Ar-O-CH ₂ -CH ₂ -O
1H	3.80	Broad Singlet	2H	-NH ₂ (Exchangeable)
1H	3.65 – 3.75	Multiplet	2H	-O-CH ₂ -CH ₂ -OMe
1H	3.55 – 3.60	Multiplet	2H	-O-CH ₂ -CH ₂ -OMe
1H	3.38	Singlet	3H	-OCH ₃

Mass Spectrometry (ESI-MS):

- Formula: $C_{11}H_{17}NO_3$ [3]
- Molecular Weight: 211.26 g/mol [4]
- Observed $[M+H]^+$: 212.3 m/z

Critical Troubleshooting & Optimization

Issue 1: Incomplete Alkylation (Step 1)

- Cause: Presence of water in DMF or old K_2CO_3 .
- Fix: Use anhydrous DMF and freshly ground K_2CO_3 . Add 0.1 eq of 18-Crown-6 to complex potassium and increase anion nucleophilicity.

Issue 2: Aniline Oxidation (Step 2)

- Cause: Electron-rich anilines oxidize easily in air (turning brown/black).
- Fix: Store the final product under Argon at -20°C . If the oil is dark, dissolve in Et_2O and extract with 1M HCl. Wash the aqueous layer with Et_2O , then basify (NaOH) and re-extract the amine. This "Acid-Base" wash removes non-basic oxidative impurities.

Issue 3: Removal of DMF

- Cause: DMF lingers after extraction.
- Fix: Wash the organic layer 3x with water. If trace DMF remains (visible in NMR at 2.9/2.8/8.0 ppm), azeotrope with heptane on the rotovap.

Safety & Handling

- 2-Nitrophenol: Toxic if swallowed. Causes skin irritation.
- Alkyl Bromides: Potential alkylating agents (mutagenic). Handle in a fume hood.
- Pd/C: Pyrophoric. Keep wet with water or solvent when exposing to air. Dispose of in a dedicated catalyst waste container.

References

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